

Ametoctradin metabolites toxicity profile

M650F03 M650F04

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Compound Focus: Ametoctradin

CAS No.: 865318-97-4

Cat. No.: S518383

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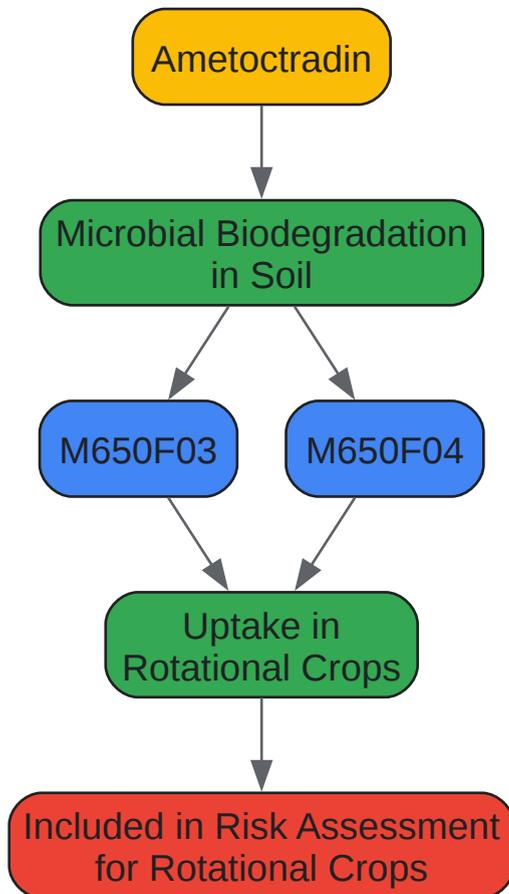
Metabolite Identification and Properties

The table below summarizes the available information on these metabolites.

| Property | Ametoctradin (Parent) | Metabolite M650F03 | Metabolite M650F04 |
|-----------------------|-----------------------|--|--|
| Origin | Parent fungicide [1] | Soil metabolite; major biodegradation product [2] [3] | Soil metabolite; major biodegradation product [2] [3] |
| Chemical Relationship | - | Product of oxidative degradation of the octyl side chain [2] | Product of oxidative degradation of the octyl side chain [2] |
| Log P (Predicted) | 4.4 (High) [1] | Lower than parent (more hydrophilic) [2] | Lower than parent (more hydrophilic) [2] |

The following diagram illustrates the metabolic pathway of **ametoctradin** and the context in which M650F03 and M650F04 are formed.

Ametoctradin Metabolic Pathway



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Toxicity Profile Assessment

Based on the European Food Safety Authority (EFSA) peer review, the metabolites **M650F03** and **M650F04** are considered to be of similar toxicity to the parent compound, **ametoctradin** [4]. This key conclusion has guided the establishment of regulatory residue definitions.

- **Residue Definition for Risk Assessment:** For rotational crops, the residue definition for risk assessment is defined as the **sum of ametoctradin, M650F03, and M650F04, expressed as ametoctradin** [5] [4]. This indicates that the combined toxicological contribution of the parent and these metabolites is considered additive.
- **Toxicological Reference Values:** The Acceptable Daily Intake (ADI) for **ametoctradin** is **0.01 mg/kg body weight per day** [5] [4]. No Acute Reference Dose (ARfD) was deemed necessary [citation:1] [4]. These values are applied to the cumulative residue of the parent and its metabolites.

Experimental Data & Protocols

While full comparative toxicity assays are not public, the following methodologies are relevant for studying these metabolites.

Environmental Fate and Biodegradation Protocol

A study used an *in vitro* packed-bed bioreactor (PBBR) to accelerate biodegradation and generate metabolite profiles [2] [3].

- **System Setup:** A PBBR was inoculated with soil-derived microbial consortia and fed with a nutrient solution, including **ametoctradin** [2].
- **Sample Analysis:** Residual concentrations of **ametoctradin** and its metabolites were determined using **HPLC-MS/MS** [2] [3]. This protocol achieved 81% degradation of the parent compound in 72 hours [2].

Analytical Methods for Enforcement

For regulatory monitoring, enforcement methods are available.

- **Matrix:** Plant commodities and honey [5] [4].
- **Technology:** **Liquid Chromatography-Mass Spectrometry Quadrupole-Time of Flight (LC-MS-Q-ToF)** using a QuEChERS method [4].
- **Capability:** The method can quantify residues of the parent **ametoctradin** according to the enforcement residue definition at or above the validated limit [5] [4].

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References

1. (Ref: BAS Ametoctradin) 650 F [sitem.herts.ac.uk]

2. Accelerated Biodegradation of the Agrochemical ... [pmc.ncbi.nlm.nih.gov]
3. Accelerated Biodegradation of the Agrochemical ... [frontiersin.org]
4. Modification of the existing maximum residue level for ametoctradin in... [pmc.ncbi.nlm.nih.gov]
5. Modification of the existing maximum residue levels for ... [pmc.ncbi.nlm.nih.gov]

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